

# A Comprehensive Guide to 1,2-Diphenyl-1-ethanone oxime: Nomenclature and Identification

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## Compound of Interest

Compound Name: 1,2-Diphenyl-1-ethanone oxime

Cat. No.: B1330263

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For researchers, scientists, and professionals in drug development, precise identification of chemical compounds is paramount. This document provides a detailed overview of the nomenclature and key identifiers for **1,2-Diphenyl-1-ethanone oxime**.

## IUPAC Name

The formal International Union of Pure and Applied Chemistry (IUPAC) name for **1,2-Diphenyl-1-ethanone oxime** is N-(1,2-diphenylethylidene)hydroxylamine[1][2].

## Chemical Structure and Properties

**1,2-Diphenyl-1-ethanone oxime** is an organic compound characterized by an oxime functional group attached to a 1,2-diphenylethanone backbone.[1] The presence of two phenyl groups is a key structural feature.[1]

A summary of its key identifiers and properties is presented below:

Identifier	Value
Molecular Formula	C <sub>14</sub> H <sub>13</sub> NO[1][2]
Molecular Weight	211.26 g/mol [1][2]
CAS Number	952-06-7[1][2][3]

## Synonyms

This compound is known by a variety of synonyms in scientific literature and chemical databases. Understanding these alternative names is crucial for comprehensive literature searches and material sourcing.

Common Synonyms:

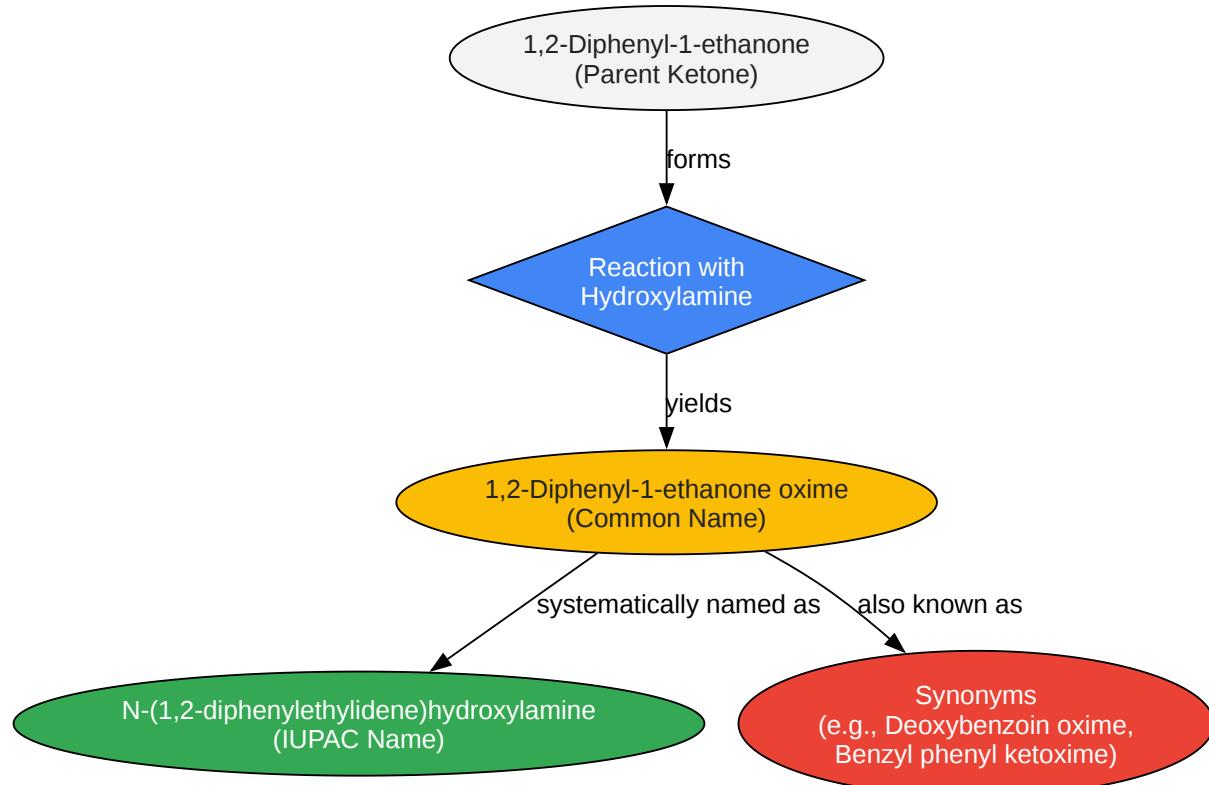
- Deoxybenzoin oxime[2][3][4][5]
- Benzyl phenyl ketoxime[2][3][5][6]
- 2-Phenylacetophenone oxime[2][3][5][6]
- 1,2-Diphenylethanone oxime[2][3][5]
- (1E)-1,2-Diphenylethanone Oxime[3]
- (E)-2-Phenylacetophenone Oxime[3]
- $\alpha$ -Phenylacetophenone oxime[3][6]

Other Identifiers:

- NSC 135001[2][3][6]
- NSC 36666[2][3][6]
- Parecoxib Impurity 2[3][6]

## Logical Relationship of Nomenclature

The relationship between the common name, the IUPAC name, and other synonyms is based on different nomenclature systems (common, systematic) and historical naming conventions. The logical flow from the base chemical structure to its various names can be visualized as follows:



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## References

- 1. Buy 1,2-Diphenyl-1-ethanone oxime | 952-06-7 [smolecule.com]

- 2. 1,2-Diphenyl-1-ethanone oxime | C14H13NO | CID 235383 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 3. CAS 952-06-7: Ethanone, 1,2-diphenyl-, oxime | CymitQuimica [cymitquimica.com]
- 4. pschemicals.com [pschemicals.com]
- 5. 1,2-Diphenyl-1-ethanone oxime | CymitQuimica [cymitquimica.com]
- 6. Ethanone, 1,2-diphenyl-, oxime | CAS 952-06-7 | Chemical-Suppliers [chemical-suppliers.eu]
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